

PIM447 stability in DMSO and aqueous solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (1S,3R,5R)-PIM447
dihydrochloride

Cat. No.: B15612637

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PIM447 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability, handling, and use of PIM447 in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How should I store PIM447 powder?

A: PIM447 powder should be stored at -20°C for long-term stability, where it can be viable for up to 3 years.^{[1][2]}

Q2: What is the recommended solvent for preparing PIM447 stock solutions?

A: DMSO is the recommended solvent for preparing high-concentration stock solutions of PIM447.^{[2][3]} It is advisable to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.^[4]

Q3: How should I store PIM447 stock solutions?

A: PIM447 stock solutions in DMSO are unstable and should ideally be prepared fresh for each experiment.[1] If storage is necessary, it is recommended to store aliquots at -80°C for up to 1 year or at -20°C for 1 to 6 months to minimize degradation.[4][5][6] It is crucial to avoid repeated freeze-thaw cycles.[4]

Q4: Is PIM447 stable in aqueous solutions?

A: PIM447 is insoluble in water.[3] While specific stability data in aqueous buffers is limited, the general guidance is that solutions are unstable.[1] For in vivo studies, specific formulations with co-solvents like PEG300 and Tween 80 are used, and it is recommended to prepare these freshly on the day of use.[2]

Q5: How stable is PIM447 in plasma?

A: PIM447 has been shown to have high stability in human plasma, with over 90% of the compound remaining after a 3-hour incubation period.[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving PIM447 powder	1. Use of old or hydrated DMSO. 2. Insufficient mixing.	1. Use fresh, anhydrous DMSO. Moisture can negatively impact solubility.[4] 2. Sonication is recommended to aid dissolution.[2]
Precipitation of PIM447 in cell culture media	1. High final concentration of PIM447. 2. High percentage of DMSO in the final working solution.	1. Ensure the final concentration of PIM447 is within the soluble range for your specific cell culture medium. 2. Keep the final DMSO concentration in your cell culture medium as low as possible (typically below 0.5%) to avoid both solubility issues and solvent-induced cytotoxicity.
Inconsistent or weaker than expected experimental results	1. Degradation of PIM447 stock solution. 2. Multiple freeze-thaw cycles of the stock solution.	1. Prepare fresh stock solutions of PIM447 for each experiment.[1] 2. If storing stock solutions, prepare single-use aliquots to avoid repeated freeze-thaw cycles.[4]
Phase separation or precipitation in in vivo formulations	1. Improper mixing of solvents. 2. Formulation not prepared freshly.	1. When preparing formulations with co-solvents (e.g., DMSO, PEG300, Tween 80, saline), add and mix each solvent sequentially to ensure proper dissolution.[2] 2. It is recommended to prepare in vivo formulations freshly and use them on the same day.

PIM447 Stability and Solubility Data

Table 1: PIM447 Solubility

Solvent	Solubility	Reference
DMSO	80 - 100 mg/mL (181.63 - 227.04 mM)	[2] [3] [6]
Ethanol	88 - 95 mg/mL	[3]
Water	Insoluble	[3]
In Vivo Formulation (10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline)	5 mg/mL (11.35 mM)	[2]

Table 2: PIM447 Storage and Stability

Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[1] [2]
In DMSO	-80°C	Up to 1 year	[2] [4]
In DMSO	-20°C	1 to 6 months	[4] [5] [6]
In Human Plasma	37°C	>90% remaining after 3 hours	[4]

Experimental Protocols

Protocol for Preparing PIM447 Stock Solution

- Materials: PIM447 powder, anhydrous DMSO, sterile microcentrifuge tubes, sonicator.
- Procedure: a. Equilibrate the PIM447 powder to room temperature before opening the vial. b. Weigh the desired amount of PIM447 powder in a sterile tube. c. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM). d. Vortex the solution to mix. e. If necessary, sonicate the solution to ensure complete dissolution.[\[2\]](#) f. For

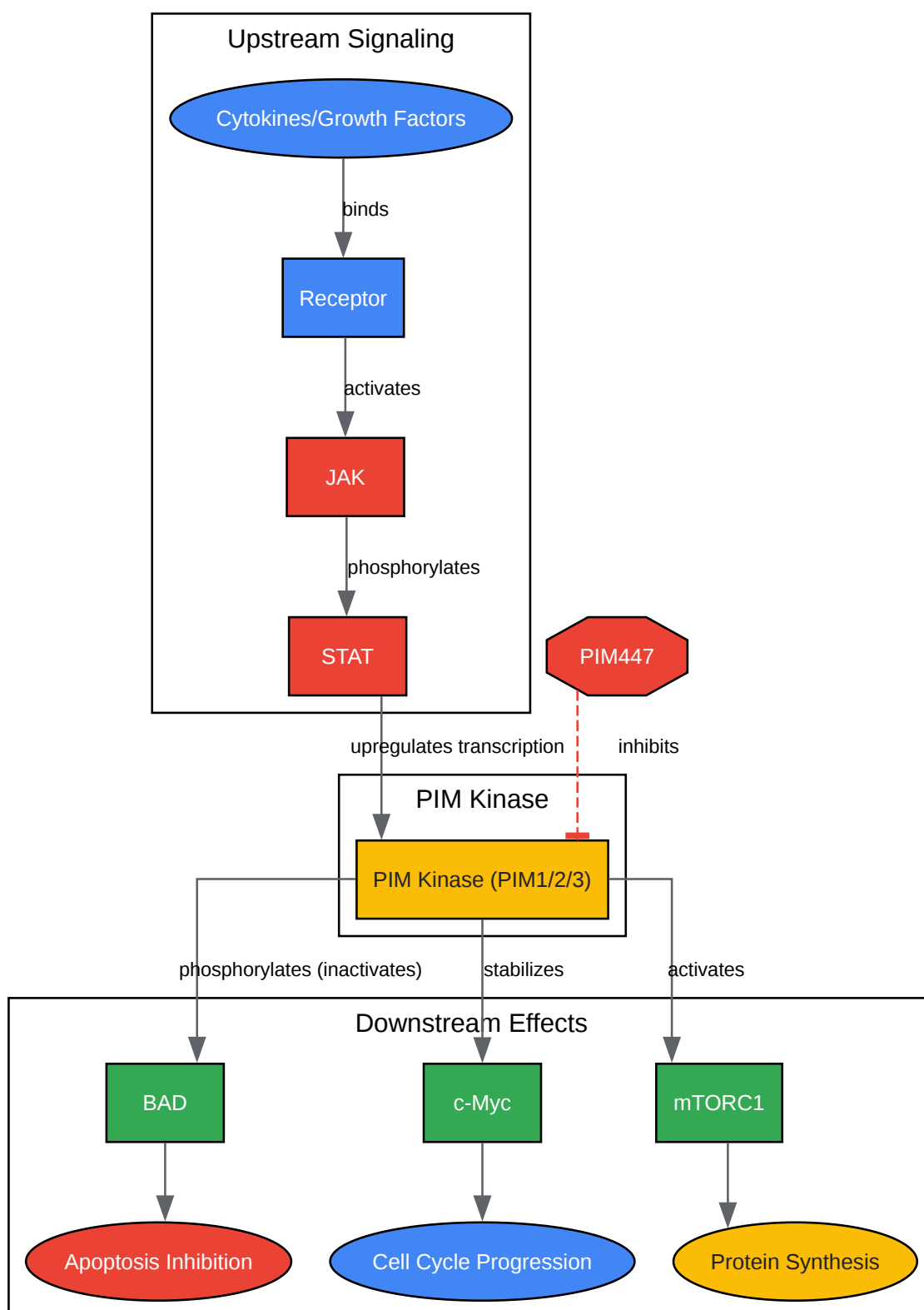
immediate use, proceed with dilution. For storage, create single-use aliquots and store at -80°C.

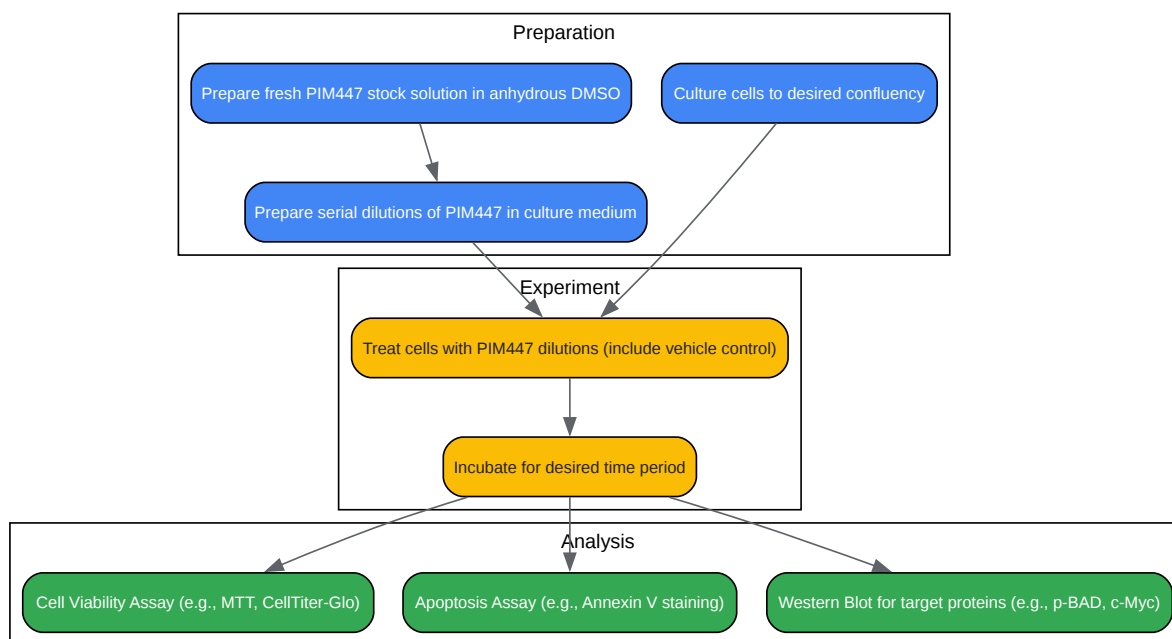
Protocol for Assessing PIM447 Stability (General Outline)

- Objective: To determine the stability of PIM447 in a specific solvent or buffer over time at a defined temperature.
- Materials: PIM447 stock solution, chosen solvent/buffer, HPLC-UV or LC-MS/MS system, appropriate analytical column.
- Procedure: a. Prepare a fresh solution of PIM447 in the desired solvent/buffer at a known concentration. b. Immediately analyze a time point zero (T=0) sample using a validated stability-indicating HPLC or LC-MS/MS method to determine the initial peak area of PIM447. c. Store the solution under the desired temperature conditions (e.g., room temperature, 4°C, 37°C). d. At specified time intervals (e.g., 1, 2, 4, 8, 24 hours), take an aliquot of the solution and analyze it using the same analytical method. e. Calculate the percentage of PIM447 remaining at each time point relative to the T=0 sample. f. The degradation rate can be determined by plotting the percentage of PIM447 remaining against time.

PIM Kinase Signaling Pathway

PIM kinases (PIM1, PIM2, and PIM3) are serine/threonine kinases that play a crucial role in cell survival, proliferation, and apoptosis. They are downstream effectors of several signaling pathways, most notably the JAK/STAT pathway. PIM kinases are often overexpressed in various cancers and contribute to tumorigenesis by phosphorylating and regulating the activity of numerous downstream targets involved in cell cycle progression and apoptosis. PIM447 acts as a pan-PIM kinase inhibitor, blocking the activity of all three PIM isoforms.





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- To cite this document: BenchChem. [PIM447 stability in DMSO and aqueous solutions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15612637/docs#pim447-stability-in-dmso-and-aqueous-solutions\]](https://www.benchchem.com/product/b15612637/docs#pim447-stability-in-dmso-and-aqueous-solutions)

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